

Chemical Identification and Core Physicochemical Properties

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromopyridine

Cat. No.: B040352

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2-Amino-3,5-dibromopyridine, also known as 3,5-dibromo-2-pyridylamine, is a substituted pyridine derivative.^[2] Its utility as a building block in organic synthesis stems from the reactivity conferred by the amino group and the two bromine atoms on the pyridine ring.^[1] These features allow for a variety of chemical transformations, making it a valuable precursor for more complex molecules, including novel therapeutic agents.^{[1][2]}

The physical and chemical properties of a compound are fundamental to understanding its behavior under laboratory conditions, influencing everything from storage to reaction setup.

Table 1: Physicochemical Data for **2-Amino-3,5-dibromopyridine**

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 35486-42-1 | [1][2] |
| Molecular Formula | C ₅ H ₄ Br ₂ N ₂ | [1][2] |
| Molecular Weight | 251.91 g/mol | [1][2] |
| Appearance | Yellow to brown fine crystalline powder | [1][2][3] |
| Melting Point | 104-106 °C | [2][3] |
| Boiling Point | 253.9 °C at 760 mmHg | [2] |
| Flash Point | 107.3 °C | [2][4] |
| Solubility | Insoluble in water. | [2] |

| Stability | Stable under normal storage conditions. [[2] |

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Amino-3,5-dibromopyridine** is classified as a hazardous substance.[5][6] The primary hazards are related to its irritant properties. Understanding these classifications is the first step in implementing appropriate safety controls.

GHS Classification Summary:

- Skin Irritation: Category 2[4][6][7]
- Serious Eye Irritation: Category 2[4][6][7]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[4][6][7]

These classifications necessitate specific precautionary measures, as outlined by the "P-statements" associated with these hazards.[6] The causality is clear: the chemical nature of the compound allows it to interact with and cause damage to epithelial tissues upon contact.

Caption: GHS Hazard Summary for **2-Amino-3,5-dibromopyridine**.

Toxicological Profile and Health Effects

The toxicological data informs our understanding of how this substance interacts with biological systems. Exposure can lead to both acute (short-term) and potentially chronic (long-term) health effects.

- Acute Effects:
 - Skin Contact: Causes skin irritation, characterized by redness and inflammation.[5][7] Pre-existing conditions like dermatitis may be exacerbated.[5] It is crucial to prevent entry into the bloodstream through cuts or abrasions, which could lead to systemic effects.[5]
 - Eye Contact: Causes serious eye irritation and potential damage.[5][6] Symptoms include redness and profuse watering.[7]
 - Inhalation: As a dust or powder, it can cause respiratory tract irritation.[5][6] This may lead to coughing, wheezing, or a feeling of tightness in the chest.[7] Individuals with impaired respiratory function are at higher risk.[5]
 - Ingestion: Considered harmful if swallowed.[5] Ingestion may cause gastrointestinal irritation with symptoms like soreness of the mouth and throat.[7] Animal experiments suggest ingestion of less than 150 grams could be fatal or cause serious health damage.[5]
- Chronic Effects & Sensitization:
 - Skin Sensitization: There is a potential for this material to cause an allergic skin reaction (sensitization) in some individuals after repeated contact.[5]
 - Long-Term Exposure: While comprehensive data is limited, long-term exposure to respiratory irritants can lead to airway diseases.[5] There is also some evidence from animal studies of developmental toxicity.[5] Chronic intoxication with ionic bromides, though more historically associated with medical use, can lead to a range of neurological symptoms.[5]

Safe Handling and Storage Protocols

A self-validating safety system relies on protocols that inherently minimize risk. For **2-Amino-3,5-dibromopyridine**, this means a multi-layered approach focusing on containment and personal protection.

Step-by-Step Handling Protocol:

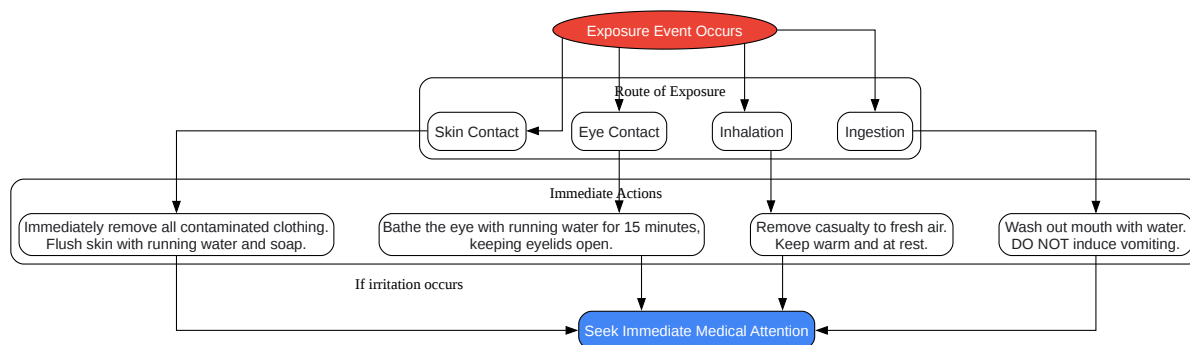
- Engineering Controls: Always handle this compound in a well-ventilated area.^{[2][5]} A chemical fume hood is the standard and required engineering control to prevent inhalation of dust.^[7]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear appropriate protective gloves (e.g., nitrile).^[7]
 - Eye/Face Protection: Use safety glasses with side-shields or goggles.^[7] An eyewash station must be readily accessible.^[7]
 - Skin Protection: Wear a lab coat or other protective clothing to prevent skin contact.^[7]
 - Respiratory Protection: If dust formation is unavoidable and ventilation is inadequate, a respiratory protective device with a particle filter (e.g., N95) is necessary.^[7]
- Hygiene Practices:
 - Avoid all personal contact, including inhalation.^[5]
 - Do not eat, drink, or smoke in the handling area.^{[5][8]}
 - Wash hands thoroughly with soap and water after handling.^[5]
 - Contaminated work clothes should be laundered separately before reuse.^[5]

Storage Requirements: The objective of proper storage is to maintain the chemical's integrity while preventing hazardous reactions.

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[2][5][7] A recommended storage temperature is 2-8 °C.[1][7]
- Protect containers from physical damage and check regularly for leaks.[5]
- Store away from incompatible materials, particularly strong oxidizing agents (e.g., nitrates, perchlorates), as ignition may result.[2][5]
- Do not store near foodstuff containers.[5]

Emergency Procedures and First Aid

In the event of an exposure, a rapid and correct response is critical. All personnel should be familiar with these procedures before beginning work with the compound.



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Caption: Emergency First Aid Decision Workflow.

Detailed First-Aid Measures:

- If on Skin: Immediately remove all contaminated clothing and footwear.^[7] Wash the affected area immediately with plenty of soap and water.^[7] Seek medical attention if irritation develops or persists.^[5]
- If in Eyes: Immediately flush the eyes with running water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.^[7] Remove contact lenses if it can be done safely.^[9] Immediate consultation with an ophthalmologist is necessary.^[6]
- If Inhaled: Move the person to fresh air.^[7] Keep the patient warm and rested.^[5] If breathing is irregular or has stopped, provide artificial respiration.^[6] Seek immediate medical attention.^[7]
- If Swallowed: Wash out the mouth with water.^[7] Never give anything by mouth to an unconscious person.^[6] Do NOT induce vomiting.^[6] Seek urgent medical attention.^[5]

Fire and Explosion Hazard Data

While it is a combustible solid, it propagates flame with difficulty.^[5] The primary fire-related hazard comes from the potential for dust explosions and the generation of toxic fumes upon combustion.

Table 2: Fire-Fighting Measures Summary

| Aspect | Guideline | Source(s) |
|-------------------------|--|---|
| Extinguishing Media | Foam, dry chemical powder, carbon dioxide (CO₂). Water spray can be used for cooling and for large fires. | [5] [7] |
| Fire Incompatibility | Avoid contamination with oxidizing agents. | [5] |
| Hazards from Combustion | Emits toxic fumes, including carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen bromide (HBr). | [7] |
| Explosion Hazard | Dust clouds may form an explosive mixture with air. Avoid generating dust in confined spaces near ignition sources. | [5] |

| Fire-Fighter PPE | Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes. |[\[7\]](#) |

Accidental Release Measures

A swift, safe, and systematic approach is required to manage spills. The procedure differs for minor versus major spills.

Step-by-Step Spill Cleanup Protocol:

- Immediate Actions:
 - Alert personnel in the area and remove all ignition sources.[\[5\]](#)
 - Ensure the area is well-ventilated.
- Containment & PPE:

- Control personal contact by wearing the appropriate PPE as described in Section 4.[\[5\]](#)
- Prevent the spill from entering drains or waterways.[\[5\]](#)
- Cleanup Procedure (Dry Spill):
 - Use dry cleanup procedures to avoid generating dust.[\[5\]](#)
 - Carefully sweep or vacuum the material.
 - Place the collected material into a suitable, labeled container for waste disposal.[\[5\]](#)
- Decontamination:
 - Wash the spill area down with large amounts of water.[\[5\]](#)
 - Prevent runoff from entering drains.[\[5\]](#)
- For Major Spills:
 - Evacuate the area and alert emergency responders.[\[5\]](#)
 - Follow the same principles of containment and cleanup but with a higher level of caution and control.[\[5\]](#)

Stability and Reactivity

- Reactivity: Generally stable.
- Chemical Stability: Stable under recommended storage and handling conditions.[\[2\]](#)
- Conditions to Avoid: Heat, formation of dust, and exposure to ignition sources.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it can release toxic gases such as carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[\[2\]](#)[\[7\]](#)

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[5]

- Dispose of the substance and its container at an approved waste disposal plant.[10]
- Do not discharge into sewers or waterways.[5]
- Contaminated packaging should be treated as the product itself and disposed of accordingly. Puncturing containers to prevent re-use is a recommended practice before landfill disposal.
[5]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnno.com [nbinnno.com]
- 3. 2-Amino-3,5-dibromopyridine, 97% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. echemi.com [echemi.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. dcfinechemicals.com [dcfinechemicals.com]
- 7. canbipharm.com [canbipharm.com]
- 8. jubilantingrevia.com [jubilantingrevia.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. fishersci.com [fishersci.com]
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